Using CAS 337494-85-6 as an intermediate in peptide synthesis

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Compound of Interest

Compound Name:	*(Benzenesulfonylfuran-2-ylmethylamino)-acetic acid*
CAS No.:	*337494-85-6*
Cat. No.:	*B1298981*

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Application Note: N-Terminal Functionalization of Peptides Using N-(2-furylmethyl)-N-(phenylsulfonyl)glycine (CAS 337494-85-6)

Executive Summary

CAS 337494-85-6, chemically identified as N-(2-furylmethyl)-N-(phenylsulfonyl)glycine (also known as ({[5-(Benzenesulfonyl)furan-2-yl]methyl}amino)acetic acid in some databases, though the glycine core is the primary reactive handle), is a specialized peptidomimetic building block. Unlike standard amino acids, this compound lacks a nucleophilic amine for chain extension, making it an N-terminal capping reagent or a side-chain modifier.

This Application Note provides a rigorous protocol for incorporating CAS 337494-85-6 into Solid Phase Peptide Synthesis (SPPS). The compound introduces a sulfonamide and a furan moiety, motifs often utilized in drug discovery to enhance metabolic stability (protease resistance) and introduce specific hydrogen-bond acceptor/hydrophobic pharmacophores.

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Key Technical Challenge: The furan ring is electron-rich and acid-sensitive. Standard TFA cleavage cocktails can lead to electrophilic aromatic substitution (polymerization or alkylation) on the furan ring if appropriate scavengers are not used. This guide prioritizes furan preservation during global deprotection.

Chemical Profile & Pre-Synthesis Considerations

Property	Data
CAS Number	337494-85-6
Chemical Name	N-(2-furylmethyl)-N-(phenylsulfonyl)glycine
Formula	$C_{13}H_{13}NO_5S$
Molecular Weight	295.31 g/mol
Function	N-Terminal Capping, Peptidomimetic Fragment
Solubility	Soluble in DMF, DMSO, NMP; Poor solubility in Water/DCM
Stability	Stable under basic SPPS conditions (Piperidine); Sensitive to strong acids (TFA)

Critical Design Considerations

- Termination Point: This molecule acts as a "terminator." Once coupled, no further amino acids can be added to this branch.
- Steric Hindrance: The tertiary sulfonamide nitrogen creates steric bulk around the carboxylic acid. High-efficiency coupling reagents (HATU/HOAt) are recommended over standard carbodiimides (DIC).
- Furan Lability: The furan ring is susceptible to acid-catalyzed decomposition and alkylation by carbocations (e.g., from t-Butyl or Trityl protecting groups) during cleavage. DODT (3,6-dioxa-1,8-octanedithiol) or EDT (1,2-ethanedithiol) are mandatory scavengers.

Workflow Visualization

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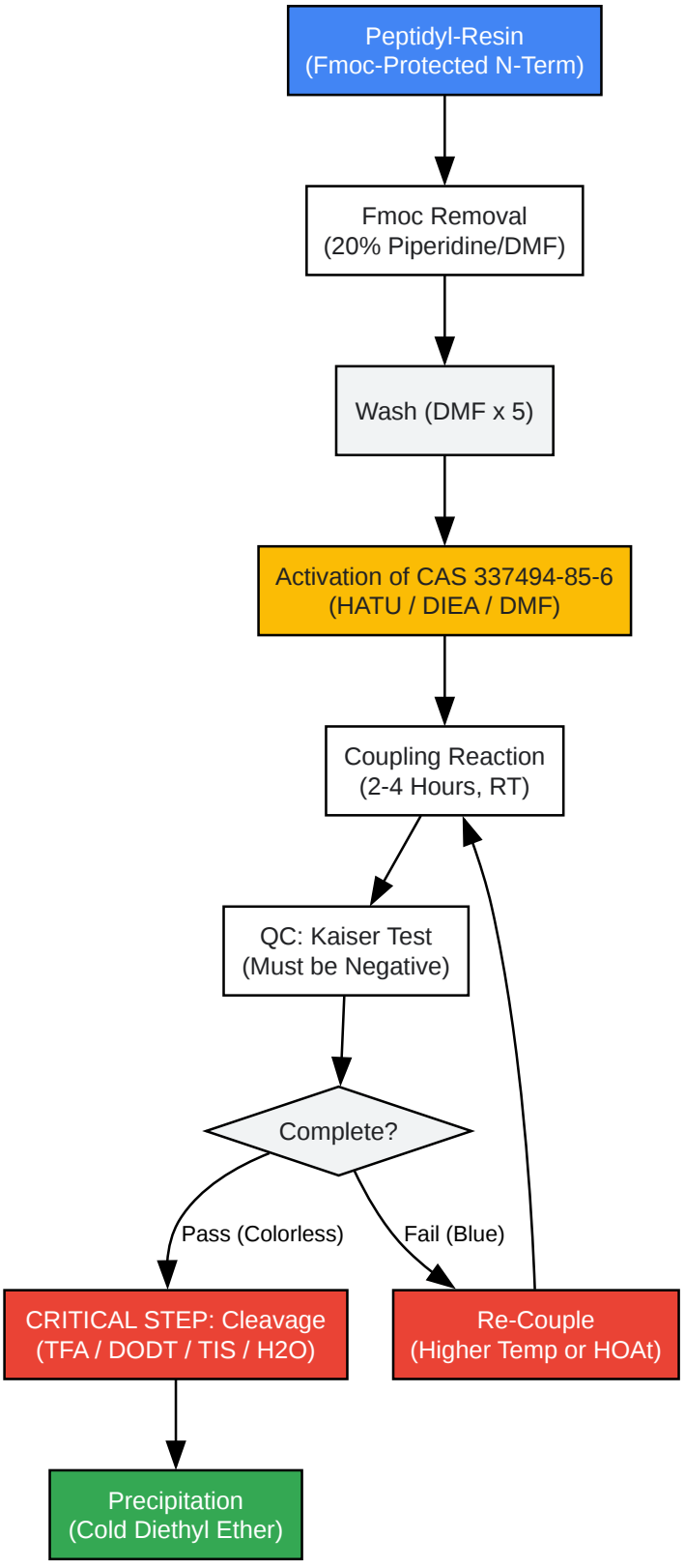
The following diagram outlines the critical path for incorporating CAS 337494-85-6, highlighting the divergence from standard SPPS during the cleavage phase.



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Caption: Workflow for N-terminal capping with CAS 337494-85-6. Note the critical requirement for DODT/scavengers in the cleavage step to protect the furan ring.

Detailed Experimental Protocol

Phase 1: Preparation & Activation

Reagents Required:

- CAS 337494-85-6 (3-5 equivalents relative to resin loading).
- HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate).
- DIEA (N,N-Diisopropylethylamine).[1]
- DMF (Anhydrous).

Protocol:

- Resin Preparation: Swell the Fmoc-deprotected peptidyl-resin in DMF for 20 minutes. Drain.
- Activation Cocktail: In a separate vial, dissolve CAS 337494-85-6 (4 eq) and HATU (3.9 eq) in minimum DMF.
- Base Addition: Add DIEA (8 eq) to the activation vial.
  - Observation: The solution may turn yellow. Allow to pre-activate for 1-2 minutes. Do not exceed 5 minutes to avoid racemization or side reactions, although less critical for this glycine derivative.

Phase 2: Coupling Reaction

- Addition: Transfer the activated solution to the resin reaction vessel.
- Incubation: Shake/agitate at Room Temperature (RT) for 2 to 4 hours.

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- Note: Due to the steric bulk of the phenylsulfonyl group, standard 1-hour couplings may be insufficient.

- Monitoring: Drain and wash resin (DMF x 3). Perform a Kaiser Test (Ninhydrin).

- Result: The beads must be colorless (Negative). If blue/purple, repeat the coupling with fresh reagents.

Phase 3: Furan-Safe Cleavage (The Critical Step)

Standard cleavage cocktails (e.g., 95% TFA / 2.5% TIS / 2.5% H2O) are high risk for furan-containing peptides. The furan ring acts as a scavenger itself, attracting carbocations released from protecting groups (Pbf, Trt, tBu), leading to irreversible alkylation.

Recommended Cocktail (Reagent K modified or DODT-based):

- TFA: 90%
- DODT (3,6-dioxa-1,8-octanedithiol): 5% (Essential for Furan protection)
- TIS (Triisopropylsilane): 2.5%[2]
- H_2O: 2.5%[2][3]

Alternative (if DODT is unavailable): Use 5% Phenol + 5% TIS, but DODT is superior for furan preservation.

Protocol:

- Wash: Wash resin thoroughly with DCM (x5) to remove all traces of DMF (DMF can cause formylation during cleavage). Dry resin under Nitrogen.[3]
- Cleavage: Add the cooled (4°C) cleavage cocktail to the resin.
- Time: Allow to react for 2–3 hours at Room Temperature. Avoid heating.
- Precipitation: Filter the resin. Drop the filtrate into ice-cold Diethyl Ether (10x volume).
- Isolation: Centrifuge (3000 rpm, 5 min), decant ether, and wash the pellet 2x with cold ether.

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Quality Control & Analysis

Method	Specification for CAS 337494-85-6 Modified Peptides
HPLC	Column: C18 Reverse Phase.Mobile Phase: A: 0.1% TFA/Water, B: 0.1% TFA/Acetonitrile.Gradient: Expect a shift to higher retention times (more hydrophobic) due to the phenylsulfonyl and furan groups.
Mass Spec	ESI-MS: Observe $[M+H]^+$.Diagnostic: Check for +56 Da or +106 Da adducts, which indicate incomplete scavenging (alkylation of the furan ring by t-butyl or trityl cations).
UV Vis	Furan absorbs in the UV range; ensure detection at 214nm and 254nm (phenyl ring absorption).

References

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